

An In-depth Technical Guide to 1-Methylcyclohexanecarboxylic Acid-d10

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Compound of Interest

Compound Name: 1-Methylcyclohexanecarboxylic
Acid-d10

Cat. No.: B15622785

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methylcyclohexanecarboxylic Acid-d10**, a deuterated analog of 1-Methylcyclohexanecarboxylic acid. This isotopically labeled compound is of significant interest in metabolic research, pharmacokinetic studies, and as an internal standard in analytical chemistry, particularly in mass spectrometry-based assays. This document outlines its chemical and physical properties, provides a likely synthesis route, and details its application as an internal standard.

Chemical Identity and Physical Properties

1-Methylcyclohexanecarboxylic Acid-d10 is a stable, isotopically labeled version of 1-Methylcyclohexanecarboxylic acid where ten hydrogen atoms have been replaced by deuterium. This substitution results in a higher molecular weight, which allows it to be distinguished from its unlabeled counterpart in mass spectrometric analysis, making it an ideal internal standard.

While a specific CAS number for the deuterated form is not consistently used, it is often referenced by the CAS number of the parent compound, 1123-25-7.

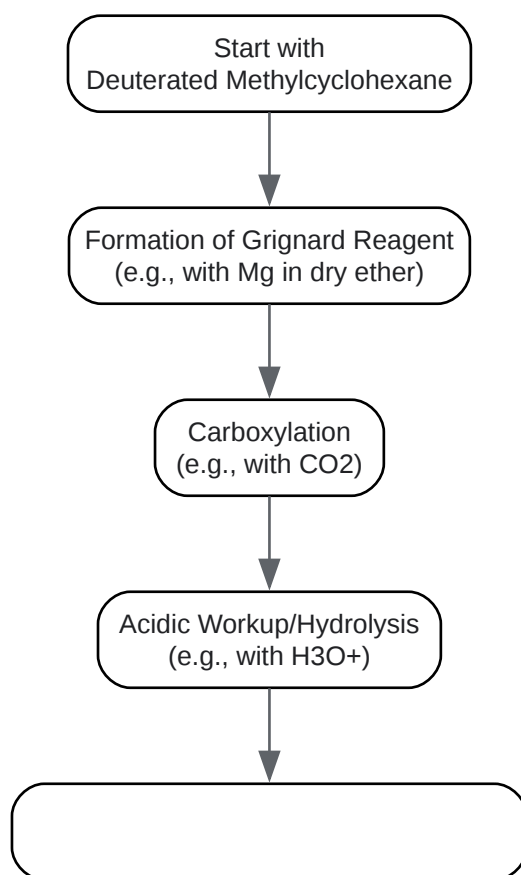
Table 1: Physicochemical Properties

Property	1-Methylcyclohexanecarboxylic Acid-d10	1-Methylcyclohexanecarboxylic Acid (Unlabeled)
Molecular Formula	C ₈ H ₄ D ₁₀ O ₂ [1]	C ₈ H ₁₄ O ₂ [2][3][4][5][6]
Molecular Weight	152.26 g/mol [1]	142.20 g/mol [2][4][5][6][7]
CAS Number	Referenced as 1123-25-7 (unlabeled)[1]	1123-25-7[2][3][4][5][6][7][8]
Appearance	Solid (inferred)	White solid, crystals, or powder[7][9]
Melting Point	Not available	36-39 °C[7][8]
Boiling Point	Not available	234 °C[7][8]
Solubility	Soluble in Ethyl Acetate, Methanol[1]	Soluble in chloroform and methanol[8]

Synthesis

A specific, detailed synthesis protocol for **1-Methylcyclohexanecarboxylic Acid-d10** is not readily available in the public domain. However, a plausible route would involve the carboxylation of a deuterated Grignard reagent, analogous to the synthesis of the unlabeled compound. A detailed, well-established procedure for the synthesis of the unlabeled 1-Methylcyclohexanecarboxylic acid is provided by Organic Syntheses, which can be adapted using deuterated starting materials.

Conceptual Synthesis Workflow for 1-Methylcyclohexanecarboxylic Acid-d10



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Figure 1. Conceptual synthesis workflow for **1-Methylcyclohexanecarboxylic Acid-d10**.

Applications in Research and Drug Development

The primary application of **1-Methylcyclohexanecarboxylic Acid-d10** is as an internal standard for the quantification of 1-Methylcyclohexanecarboxylic acid and its metabolites in biological samples. The unlabeled compound is a known anticonvulsant and has been studied for its effects on cellular differentiation.^[10] The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it co-elutes with the analyte and experiences similar matrix effects and ionization suppression, leading to more accurate and precise measurements.

Isotope labeled 1-Methylcyclohexanecarboxylic Acid has also been used in the synthesis of p38 MAP kinase inhibitors.^[1]

Experimental Protocol: Use as an Internal Standard

The following is a generalized protocol for the use of **1-Methylcyclohexanecarboxylic Acid-d10** as an internal standard in a quantitative LC-MS/MS assay.

Objective: To accurately quantify the concentration of 1-Methylcyclohexanecarboxylic acid in a biological matrix (e.g., plasma, urine).

Materials:

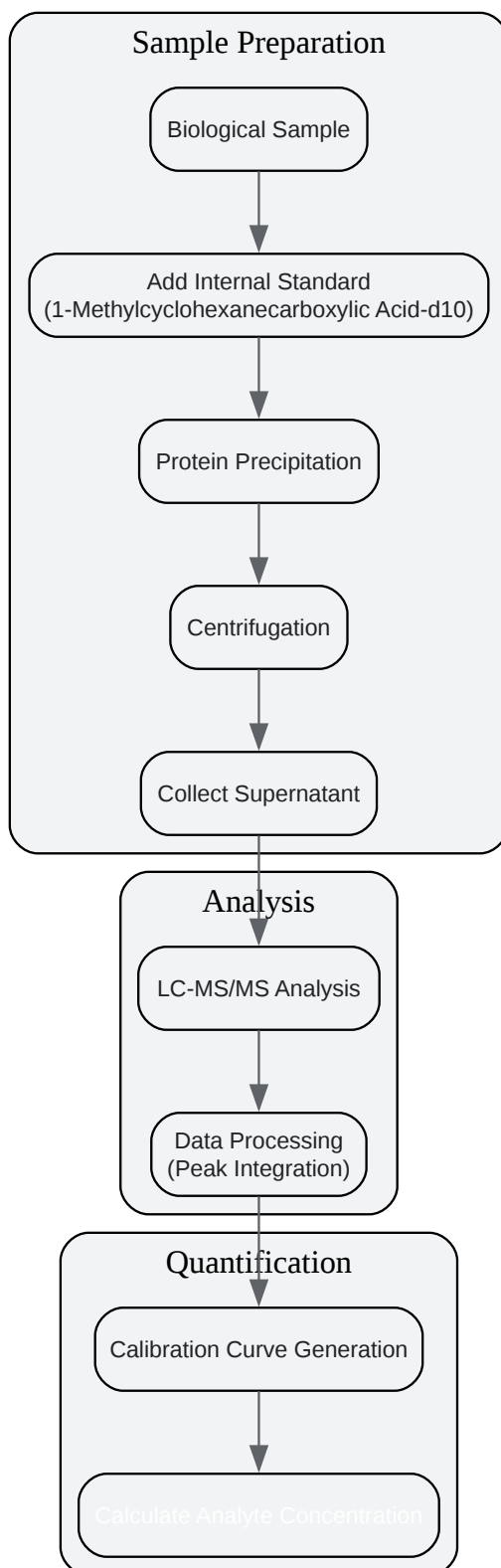
- **1-Methylcyclohexanecarboxylic Acid-d10** (Internal Standard, IS) stock solution of known concentration.
- 1-Methylcyclohexanecarboxylic acid (Analyte) for calibration standards.
- Biological matrix (e.g., plasma).
- Protein precipitation solvent (e.g., acetonitrile).
- Liquid chromatography system coupled to a tandem mass spectrometer (LC-MS/MS).

Procedure:

- Preparation of Calibration Standards: A series of calibration standards are prepared by spiking known concentrations of the analyte into the biological matrix.
- Sample Preparation:
 - To a known volume of the biological sample (or calibration standard), add a fixed volume of the **1-Methylcyclohexanecarboxylic Acid-d10** internal standard stock solution.
 - Vortex mix to ensure homogeneity.
 - Precipitate proteins by adding a sufficient volume of a cold protein precipitation solvent (e.g., 3 volumes of acetonitrile).
 - Vortex mix vigorously and then centrifuge to pellet the precipitated proteins.

- Transfer the supernatant to a clean tube for analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample onto the LC-MS/MS system.
 - The analyte and the internal standard are separated chromatographically and then detected by the mass spectrometer.
 - The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to monitor specific precursor-to-product ion transitions for both the analyte and the internal standard.
- Data Analysis:
 - The peak areas of the analyte and the internal standard are integrated.
 - A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the known concentrations of the calibration standards.
 - The concentration of the analyte in the unknown samples is then calculated from the calibration curve using the measured peak area ratio.

Experimental Workflow for Quantitative Analysis



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Figure 2. Generalized workflow for the use of **1-Methylcyclohexanecarboxylic Acid-d10** as an internal standard in quantitative LC-MS/MS analysis.

Conclusion

1-Methylcyclohexanecarboxylic Acid-d10 is a valuable tool for researchers in drug development and related fields. Its use as an internal standard ensures the reliability and accuracy of quantitative bioanalytical methods. While detailed public information on the deuterated compound is limited, its properties can be largely inferred from its well-characterized unlabeled analog, and its synthesis and application follow standard procedures for isotopically labeled compounds.

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